

Application Notes and Protocols: Physalin H as a Chemical Probe in Cell Biology

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Compound of Interest

Compound Name: *Physalin H*

Cat. No.: *B1216938*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Physalin H is a naturally occurring seco-steroid belonging to the withanolide class of compounds, primarily isolated from plants of the *Physalis* genus.^[1] It has garnered significant interest in cell biology as a chemical probe due to its potent and specific inhibitory effects on key cellular signaling pathways, particularly the Hedgehog signaling cascade and its immunomodulatory properties on T lymphocytes.^{[2][3]} These characteristics make **Physalin H** a valuable tool for dissecting complex biological processes and for potential therapeutic development.

This document provides detailed application notes and experimental protocols for utilizing **Physalin H** as a chemical probe to investigate the Hedgehog pathway and T-cell-mediated immune responses.

Data Presentation

The following tables summarize the quantitative data on the biological activities of **Physalin H**.

Table 1: Inhibitory Activity of **Physalin H** on the Hedgehog Signaling Pathway

Parameter	Cell Line/System	IC50 Value	Reference
GLI1 Transcriptional Activity	NIH3T3 cells	0.7 μ M	[4]
Cell Viability (Hedgehog-dependent)	PANC-1 (Pancreatic Cancer)	5.7 μ M	[4]
Cell Viability (Hedgehog-dependent)	DU145 (Prostate Cancer)	6.8 μ M	[4]

Table 2: Immunosuppressive Effects of **Physalin H** on T Lymphocytes

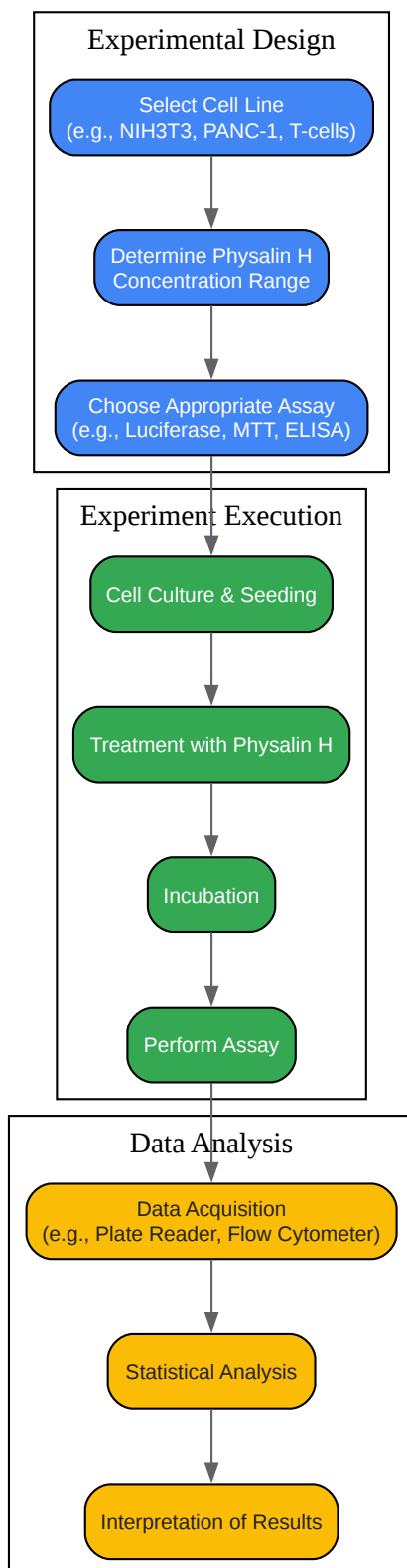
Parameter	Assay	IC50 Value	Conditions	Reference
T-cell Proliferation	Concanavalin A (ConA)-induced	0.69 μ g/mL	In vitro	[2]
T-cell Proliferation	Mixed Lymphocyte Reaction (MLR)	0.39 μ g/mL	In vitro	[2]
Antigen-specific T-cell response	Ovalbumin (OVA) immunized mice	Dose-dependent suppression	In vivo	[2]
Delayed-Type Hypersensitivity (DTH)	CD4+ T-cell mediated	Dose-dependent suppression	In vivo	[2]

Table 3: Modulation of Th1/Th2 Cytokine Production by **Physalin H**

Cytokine	Effect	Cell Type	Conditions	Reference
IFN- γ (Th1)	Decrease	T-cells	In vitro	[2]
IL-2 (Th1)	Decrease	T-cells	In vitro	[2]
IL-4 (Th2)	Increase	T-cells	In vitro	[2]
IL-10 (Th2)	Increase	T-cells	In vitro	[2]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway targeted by **Physalin H** and a general experimental workflow for its application.



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